

An In-depth Technical Guide to Lactose Octaacetate: Synonyms, Properties, and Synthesis

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Compound of Interest

Compound Name: *Lactose octaacetate*

Cat. No.: *B15565655*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **lactose octaacetate**, a fully acetylated derivative of lactose. It serves as a valuable resource for researchers and professionals in drug development and chemical synthesis, offering detailed information on its nomenclature, physicochemical properties, and synthetic methodologies.

Nomenclature: Synonyms and Alternative Names

Lactose octaacetate is known by a variety of names in scientific literature and commercial catalogs. A thorough understanding of these synonyms is crucial for effective literature searches and material sourcing.

- Systematic IUPAC Name: [(2R,3R,4S,5R,6S)-4,5,6-triacetyloxy-3-[(2S,3R,4S,5S,6R)-3,4,5-triacetyloxy-6-(acetyloxymethyl)oxan-2-yl]oxyoxan-2-yl]methyl acetate[1]
- Common Chemical Names:
 - 4-O-(2,3,4,6-Tetra-O-acetyl-β-D-galactopyranosyl)-1,2,3,6-tetra-O-acetyl-D-glucopyranose[2]
 - 1,2,3,6-Tetra-O-acetyl-4-O-(2,3,4,6-tetra-O-acetyl-β-D-galactopyranosyl)-β-D-glucopyranose[3]

- Common Synonyms:
 - β -Lactose octaacetate[1][4]
 - Octa-O-acetyl-D-lactose[1][5]
 - Peracetylated lactose[1][5]
 - Lactose peracetate[5]
 - Acetylated lactose[6]
 - β -Octaacetylactose[1][7]
- Registry Numbers and Codes:
 - NSC 1690[4]

Physicochemical Properties

The acetylation of all eight hydroxyl groups of lactose significantly alters its physical and chemical properties, making it more hydrophobic and soluble in organic solvents.[3] These properties are critical for its application in various synthetic and formulation processes.

Property	Value	Reference(s)
CAS Number	6291-42-5 (β-anomer); 23973-20-8 (anomeric mixture)	[1][3][4][5][6][7][8]
Molecular Formula	C ₂₈ H ₃₈ O ₁₉	[4][7][8]
Molecular Weight	678.59 g/mol	[5][7]
Appearance	White to off-white crystalline solid or powder	[3][4]
Melting Point	75 - 144 °C (Varies with purity and anomeric form)	[4][5][9]
Solubility	Soluble in chloroform, acetone, dichloromethane (DCM), dimethylformamide (DMF), dimethyl sulfoxide (DMSO), ethyl acetate (EtOAc), and methanol. Sparingly soluble in water.	[3][4]

Experimental Protocols

The synthesis of **lactose octaacetate** is a standard procedure in carbohydrate chemistry. Modern methods often employ microwave assistance to reduce reaction times and improve yields.

3.1. Microwave-Assisted Synthesis of **Lactose Octaacetate**[2][10]

This protocol describes a rapid and efficient "green" synthesis of **lactose octaacetate**.

- Materials:
 - D-(+)-lactose monohydrate
 - Acetic anhydride
 - Anhydrous sodium acetate (catalyst)

- Distilled water
- 95% Ethanol
- Procedure:
 - In a round-bottom flask, combine D-(+)-lactose monohydrate, acetic anhydride, and anhydrous sodium acetate.
 - Place the flask in a microwave reactor and irradiate at 700 W for 10 minutes.
 - Pour the reaction mixture into a beaker containing ice-cold distilled water.
 - Stir the mixture to precipitate the **lactose octaacetate** as a white solid.
 - Collect the solid by vacuum filtration and wash thoroughly with distilled water.
 - Purify the crude product by recrystallization from 95% ethanol and then water.
 - Dry the purified **lactose octaacetate** in a vacuum oven to a constant weight.

3.2. Determination of the Degree of Substitution (DS)^[10]

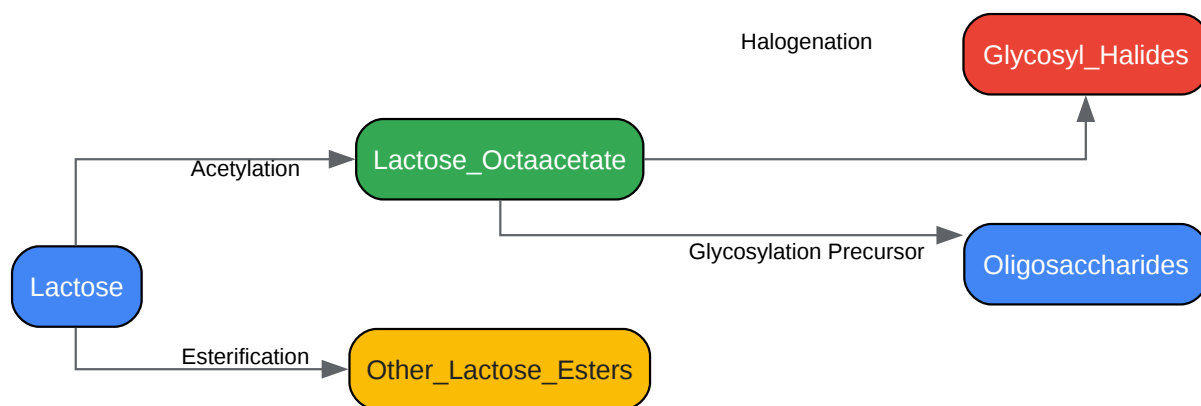
This titrimetric method quantifies the extent of acetylation.

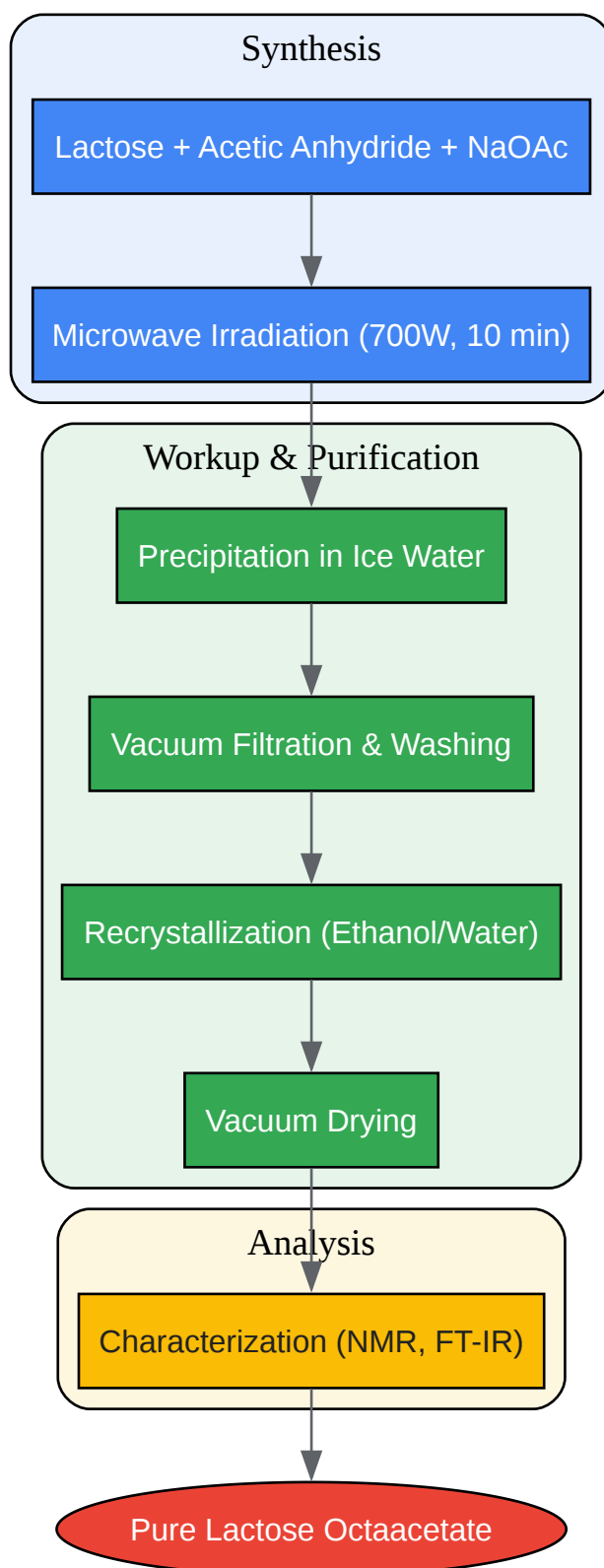
- Procedure:
 - Accurately weigh the **lactose octaacetate** sample and dissolve it in 75% ethanol.
 - Add a known excess of standardized potassium hydroxide (KOH) solution to saponify the acetyl groups.
 - Stir the mixture for a set period (e.g., 2 hours).
 - Back-titrate the excess KOH with a standardized hydrochloric acid (HCl) solution using phenolphthalein as an indicator.
 - Calculate the percentage of acetylation and the degree of substitution based on the amount of KOH consumed.

Visualizations

4.1. Logical Relationship of Lactose Derivatives

The following diagram illustrates the position of **lactose octaacetate** within the broader family of lactose derivatives.





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